

# Application Notes & Protocols: Supercritical CO<sub>2</sub> Extraction of Santalol from Sandalwood

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## Compound of Interest

Compound Name: Santalol

Cat. No.: B8736038

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction: Sandalwood oil is a highly valued essential oil in the fragrance, cosmetic, and pharmaceutical industries, primarily due to its high content of the sesquiterpene alcohols,  $\alpha$ -**santalol** and  $\beta$ -**santalol**. These compounds are responsible for the characteristic woody aroma and possess various biological activities, including antioxidant, anti-inflammatory, and neuroleptic properties.[1] Traditional extraction methods like steam or hydrodistillation often require high temperatures and long processing times, which can lead to the degradation of thermally sensitive compounds.[2]

Supercritical Fluid Extraction (SFE) using carbon dioxide (CO<sub>2</sub>) has emerged as a superior green technology for extracting sandalwood oil.[2] Operating at temperatures between 35°C to 50°C, supercritical CO<sub>2</sub> acts as a solvent with tunable properties, allowing for selective extraction.[3] This method avoids the use of organic solvents, prevents thermal degradation of the extract, and often results in higher yields and a composition closer to the natural state of the plant material.[3][4] These notes provide a detailed overview of the parameters and protocols for the efficient extraction of **santalol** from sandalwood using supercritical and subcritical CO<sub>2</sub>.

## Quantitative Data Summary

The efficiency and selectivity of **santalol** extraction are highly dependent on the operational parameters of the SFE system. The following tables summarize the key parameters and corresponding results from various studies.

Table 1: Subcritical CO2 Extraction Parameters and Results for Santalum album

Press ure (bar)	Temp eratur e (°C)	Partic le Size (µm)	CO2 Flow Rate ( kg/h )	Durati on (h)	Oil Yield (%)	α- Santa lol (%)	β- Santa lol (%)	Total Santa lols (%)	Sourc e
200	28	60	5	1	4.11	51.30	27.94 (β- santal ene)	~79.24	[1][5]
200	28	60	5	2	1.21	54.50	28.16 (β- santal ene)	~82.66	[1][5]
200	28	60	5	4	0.30	51.99	26.76 (β- santal ene)	~78.75	[1][5]
200	28	60	5	Total (4h)	6.51	-	-	83	[6]

Note: One study reported β-santalene instead of β-**santalol** in its detailed composition analysis.[1][5] However, another study summarizing the same experiment reports a total α- and β-**santalol** content of 83%.[6]

Table 2: Supercritical CO2 Extraction Parameters and Results for Santalum album

Press ure (bar)	Temp eratur e (°C)	Partic le Size (mm)	CO2 Flow Rate (kg/h)	Durati on (h)	Oil Yield (%)	α- Santa lol (%)	β- Santa lol (%)	Total Santa lols (%)	Sourc e
120	45	Not Specifi ed	1.5	Not Specifi ed	1.9	46.1	20.4	66.5	[1]
200	60	0.25	Not Specifi ed	Not Specifi ed	11.3	Not Specifi ed	Not Specifi ed	Not Specifi ed	[7]

## Experimental Protocols

This section details a generalized protocol for the extraction of **santalol** from sandalwood powder based on methodologies reported in the literature.[5][6]

### Protocol 1: Subcritical CO2 Extraction of Sandalwood Oil

1. Objective: To extract sandalwood oil with a high concentration of **santalols** using subcritical liquid CO2.

2. Materials and Equipment:

- Raw Material: Finely pulverized sandalwood heartwood powder (e.g., 60 µm particle size).
- Solvent: High-purity, food-grade carbon dioxide (CO2).
- System: A pilot-scale or laboratory-scale Supercritical Fluid Extraction (SFE) unit equipped with an extractor vessel, pumps, temperature and pressure controllers, and a separator vessel.
- Analytical Equipment: Gas Chromatography-Mass Spectrometry (GC-MS) for composition analysis.

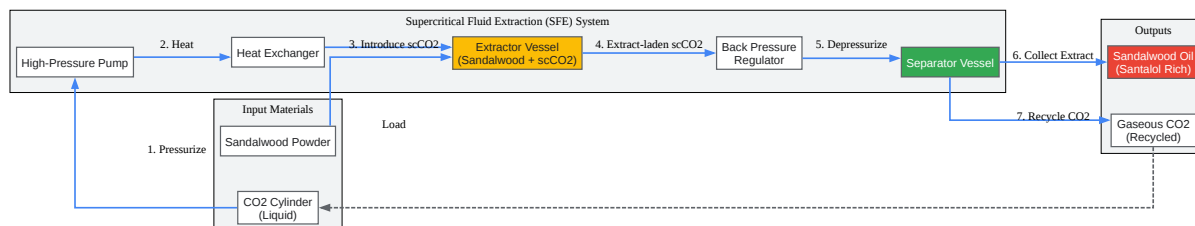
3. Methodology:

- Sample Preparation:
  - Obtain high-quality sandalwood (*Santalum album*) heartwood.
  - Grind the heartwood to a fine powder with a consistent particle size (e.g., 60  $\mu\text{m}$ ). A smaller particle size increases the surface area for extraction.[7]
  - Accurately weigh the amount of sandalwood powder to be loaded into the extractor (e.g., 170 g).[6]
- Extraction Procedure:
  - Load the weighed sandalwood powder into the extractor vessel of the SFE unit.
  - Seal the extractor vessel securely.
  - Set the extraction parameters. For subcritical extraction, these are typically:
    - Pressure: 200 bar[5][6]
    - Temperature: 28 °C[5][6]
    - CO2 Flow Rate: 5 kg/h [6]
  - Begin pumping liquid CO2 through the extractor vessel. The CO2 at this state acts as a solvent, dissolving the essential oil from the sandalwood matrix.
  - Maintain the extraction for a specified duration (e.g., 4 hours). It is recommended to collect fractions at regular intervals (e.g., every hour) to analyze the extraction kinetics and composition over time.[5]
  - The CO2-oil mixture flows from the extractor to the separator vessel.
  - In the separator, reduce the pressure to allow the CO2 to return to its gaseous state, leaving the extracted oil behind.
  - Collect the sandalwood oil from the separator.

- Post-Extraction Analysis:
  - Weigh the collected oil to determine the extraction yield.
  - Analyze the chemical composition of the oil, particularly the content of  $\alpha$ -**santalol** and  $\beta$ -**santalol**, using GC-MS.

## Visualized Workflow

The following diagram illustrates the general workflow for the supercritical CO<sub>2</sub> extraction of **santalol** from sandalwood.



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- To cite this document: BenchChem. [Application Notes & Protocols: Supercritical CO2 Extraction of Santalol from Sandalwood]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8736038#supercritical-co2-extraction-parameters-for-santalol-from-sandalwood]

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